

cost-benefit analysis of using N-Butylbenzylamine in industrial processes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Butylbenzylamine

Cat. No.: B105509

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Cost-Benefit Analysis: N-Butylbenzylamine in Industrial Processes

In the competitive landscape of industrial chemical synthesis, the selection of appropriate reagents is a critical factor influencing process efficiency, cost-effectiveness, and environmental impact. **N-Butylbenzylamine**, a secondary amine, serves as a versatile intermediate and catalyst in various applications, including the synthesis of pharmaceuticals and agrochemicals, as a corrosion inhibitor, and as a catalyst in polymerization. This guide provides a comprehensive cost-benefit analysis of utilizing **N-Butylbenzylamine** in industrial processes, comparing its performance and economic implications against common alternatives such as benzylamine, dibenzylamine, and n-butylamine.

Executive Summary

N-Butylbenzylamine offers a unique combination of steric hindrance and nucleophilicity that can be advantageous in specific industrial applications. Its primary benefits lie in its potential to improve selectivity and reduce the formation of byproducts in certain chemical reactions. However, its higher cost compared to simpler amines like benzylamine and n-butylamine necessitates a careful evaluation of its performance benefits against the increased raw material expenditure. This analysis focuses on two key application areas: its role as a chemical intermediate in synthesis and its function as a corrosion inhibitor.

Cost Analysis

The economic viability of employing **N-Butylbenzylamine** is heavily dependent on its market price, which is influenced by the cost of its precursors, primarily benzylamine and n-butylamine. While exact industrial-scale pricing is subject to market fluctuations and supplier negotiations, a comparative cost structure can be established based on available data.

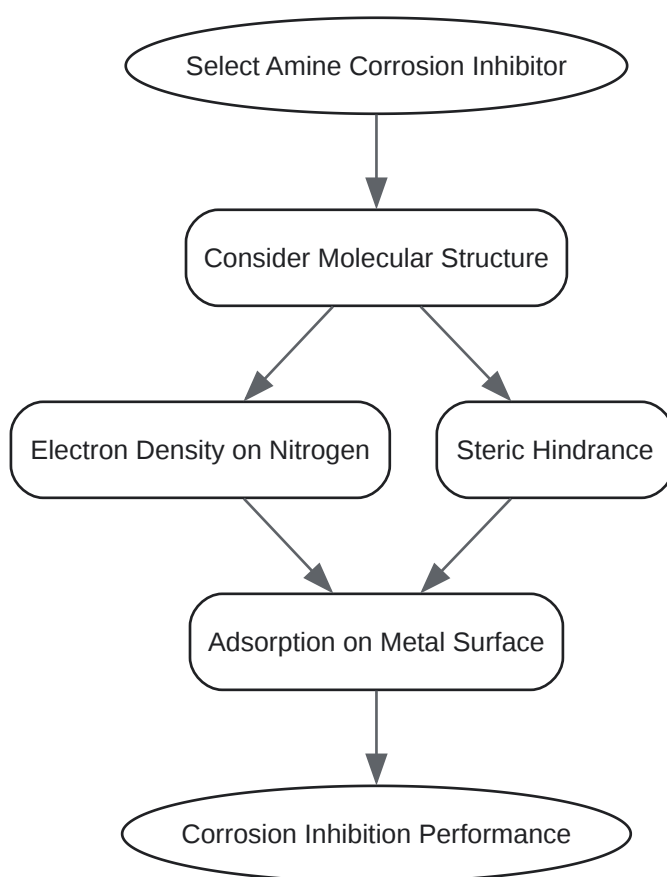
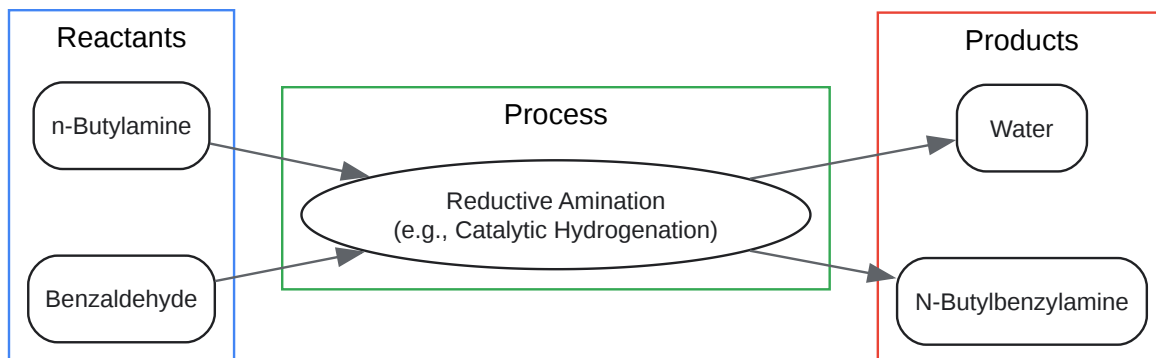
Compound	Molecular Weight (g/mol)	Typical Industrial Price (USD/MT)	Relative Cost Factor (approx.)
n-Butylamine	73.14	\$6,338 - \$6,766[1]	1.9 - 2.1
Benzylamine	107.15	\$3,203[2]	1.0
N-Butylbenzylamine	163.26	Estimated >\$10,000	>3.1
Dibenzylamine	197.28	Lab-scale pricing suggests a significant premium over benzylamine.	Higher than Benzylamine

Note: The industrial price for **N-Butylbenzylamine** is not readily available and is estimated to be significantly higher than its precursors due to additional synthesis and purification costs. The price listed is a conservative estimate for the purpose of this analysis.

Performance Comparison as a Chemical Intermediate

N-Butylbenzylamine is utilized as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[3][4] The choice between **N-Butylbenzylamine** and its alternatives often depends on the desired level of N-alkylation and the need to control side reactions.

A common industrial synthesis route for N-substituted benzylamines is reductive amination. The following diagram illustrates a generalized workflow for the synthesis of **N-Butylbenzylamine**.



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- To cite this document: BenchChem. [cost-benefit analysis of using N-Butylbenzylamine in industrial processes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105509#cost-benefit-analysis-of-using-n-butylbenzylamine-in-industrial-processes]

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